

Spectroscopic Characterization of Z-Thr-OH: An In-Depth Technical Guide

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Compound of Interest

Compound Name:	Z-Thr-OH
CAS No.:	19728-63-3
Cat. No.:	B554343

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Introduction: The Critical Role of Z-Thr-OH in Peptide Synthesis and Drug Development

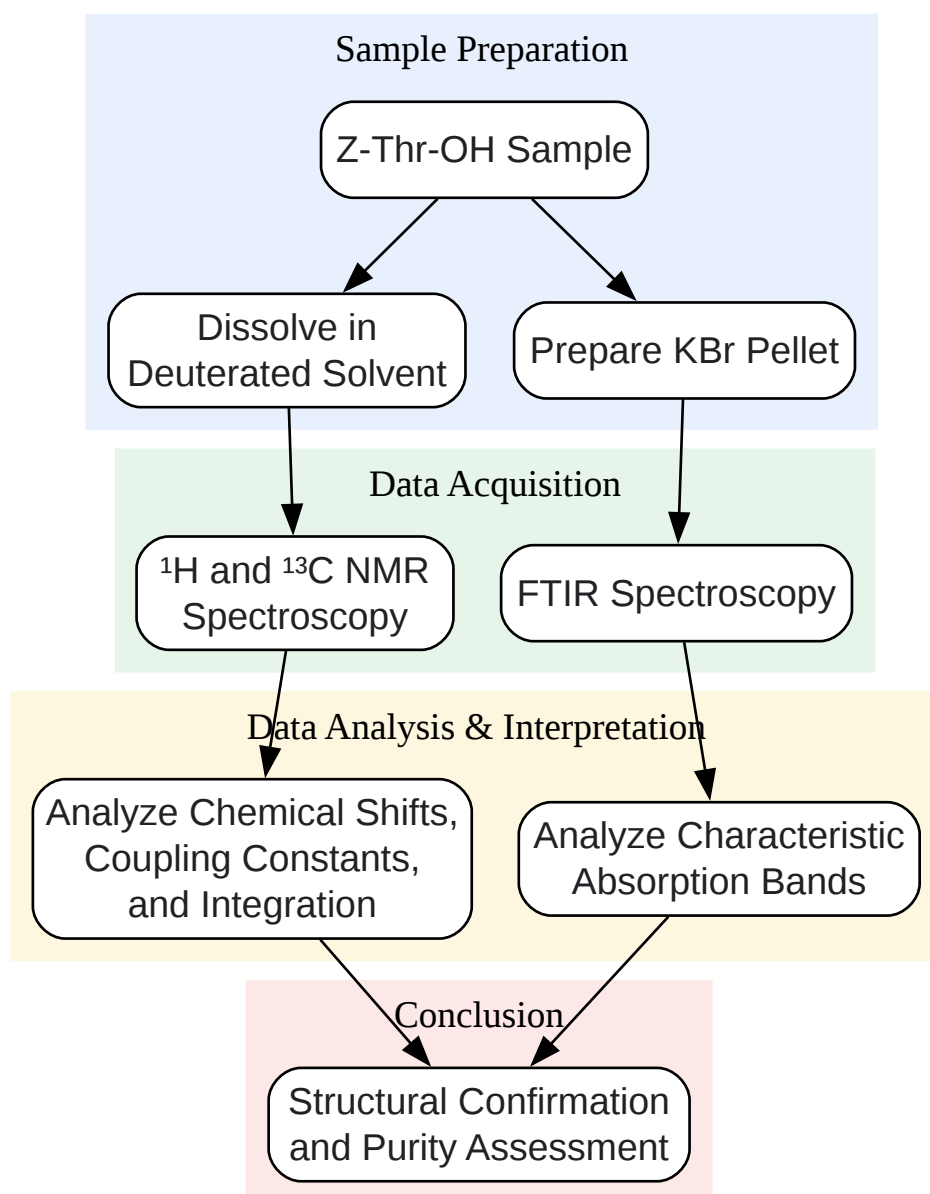
N- α -benzyloxycarbonyl-L-threonine (**Z-Thr-OH**) is a pivotal protected amino acid derivative extensively utilized in the intricate field of peptide synthesis. The benzyloxycarbonyl (Z or Cbz) group, introduced by Bergmann and Zervas, serves as a crucial temporary shield for the α -amino group of threonine, preventing unwanted side reactions during peptide bond formation. [1] This strategic protection allows for the sequential and controlled assembly of amino acids into peptides and, ultimately, complex protein structures. The threonine residue itself is of significant biological importance, being one of the essential amino acids and a site for post-translational modifications such as phosphorylation, which plays a vital role in cellular signaling.

The purity and structural integrity of **Z-Thr-OH** are paramount to the success of peptide synthesis. Any impurities or structural ambiguities in this starting material can lead to the formation of incorrect peptide sequences, posing significant challenges in drug development and biochemical research. Therefore, rigorous spectroscopic characterization is not merely a quality control measure but a foundational necessity. Techniques such as Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy provide an unambiguous "fingerprint" of the

molecule, confirming its identity and purity. This guide offers a comprehensive analysis of the NMR and IR spectroscopic data for **Z-Thr-OH**, providing researchers, scientists, and drug development professionals with the detailed insights required for its confident application.

Molecular Structure and Spectroscopic Correlation

To fully appreciate the spectroscopic data, it is essential to understand the molecular structure of **Z-Thr-OH** and how its various components will manifest in the NMR and IR spectra.



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Sources

- [1. Introduction to Peptide Synthesis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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